Foreword: Charting a Course Through Knowns and Unknowns

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Compound of Interest

Compound Name:	*2,6-Dichloro-4-methylphenol*
CAS No.:	*2432-12-4*
Cat. No.:	*B1361374*

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In the landscape of chemical research and development, a thorough understanding of a compound's toxicological profile is not merely a regulatory hurdle; it is the bedrock of responsible innovation. This guide is dedicated to **2,6-Dichloro-4-methylphenol** (CAS No. 2432-12-4), a halogenated phenol of interest as a key intermediate in the synthesis of agrochemicals, notably the fungicide Tolclofos-methyl.[1][2]

The scientific literature on **2,6-Dichloro-4-methylphenol** is focused primarily on its synthesis and utility as a chemical precursor. A comprehensive, dedicated toxicological profile is not readily available in public-domain literature. This guide, therefore, adopts a dual strategy. First, it meticulously collates and presents all available data specific to **2,6-Dichloro-4-methylphenol**. Second, where data is absent, it employs a scientifically grounded comparative approach, drawing insights from structurally analogous compounds—primarily other dichlorophenol isomers—to construct a predictive toxicological framework. This methodology, common in toxicological risk assessment, allows us to anticipate potential hazards and guide future research. Every piece of inferred information is clearly identified, ensuring a transparent and scientifically rigorous narrative.

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This document is structured not as a rigid checklist, but as a logical exploration of the compound's journey and interaction with biological systems, from its fundamental properties to the advanced methodologies used to assess its safety.

Chemical Identity and Hazard Classification

A foundational understanding begins with the compound's physicochemical properties and its established hazard profile according to the Globally Harmonized System (GHS).

Physicochemical Properties

The behavior of a compound in a biological system is intrinsically linked to its physical and chemical nature.

Property	Value	Source
CAS Number	2432-12-4	[1][3][4]
Molecular Formula	$C_7H_6Cl_2O$	[1]
Molecular Weight	177.02 g/mol	[1]
Appearance	White to off-white crystalline powder	ChemicalBook
Melting Point	39 °C	[5]
Water Solubility	283.3 mg/L (at 25 °C)	ChemicalBook
LogP (XLogP3)	3.2	[2]
Synonyms	2,6-Dichloro-p-cresol, 4-Methyl-2,6-dichlorophenol	[1]

GHS Hazard Identification

The GHS classification provides a universally understood summary of the potential hazards associated with handling **2,6-Dichloro-4-methylphenol**. This information is derived from aggregated notifications to the ECHA C&L Inventory.[1][2]

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[1][2]

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- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation (Category 1), H318: Causes serious eye damage.[1]
- Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation, H335: May cause respiratory irritation.[1]

These classifications mandate careful handling procedures, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and respiratory protection in poorly ventilated areas.

Toxicokinetics: A Predictive Profile

Toxicokinetics describes the absorption, distribution, metabolism, and excretion (ADME) of a compound. In the absence of specific data for **2,6-Dichloro-4-methylphenol**, we can construct a plausible profile based on the known behavior of other chlorophenols.

Absorption

Chlorophenols are readily absorbed via oral, dermal, and inhalation routes. The moderate lipophilicity of **2,6-Dichloro-4-methylphenol** (LogP ≈ 3.2) suggests it can penetrate biological membranes, making dermal absorption a significant potential route of exposure in occupational settings.

Distribution

Following absorption, chlorophenols like 2,4-dichlorophenol are known to distribute to various tissues, including the liver, kidneys, fat, and brain. It is reasonable to assume a similar distribution pattern for **2,6-Dichloro-4-methylphenol**.

Metabolism and Bioactivation

The metabolism of phenolic compounds is a critical determinant of their toxicity, as it can lead to either detoxification or bioactivation into reactive, harmful intermediates. A hypothesized metabolic pathway for **2,6-Dichloro-4-methylphenol** is presented below, based on the known metabolism of p-cresol (4-methylphenol) and other chlorinated phenols.[6][7][8]

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Phase I Metabolism (Activation/Functionalization): The initial metabolic steps are likely mediated by the Cytochrome P450 (CYP450) family of enzymes in the liver. Two primary pathways are plausible:

- Methyl Group Oxidation: The methyl group can be oxidized to form a 4-hydroxybenzyl alcohol derivative. This can be further oxidized to an aldehyde and then a carboxylic acid, which are typically less toxic and more easily excreted. However, this pathway can also lead to the formation of a reactive quinone methide.[6][7]

- Aromatic Ring Oxidation: The aromatic ring can be hydroxylated to form a hydroquinone or catechol derivative. This 4-methyl-dichlorohydroquinone can then be oxidized to a reactive benzoquinone.[6][7]

Phase II Metabolism (Detoxification/Conjugation): The original phenol and its Phase I metabolites are made more water-soluble for excretion through conjugation with endogenous molecules. Key reactions include:

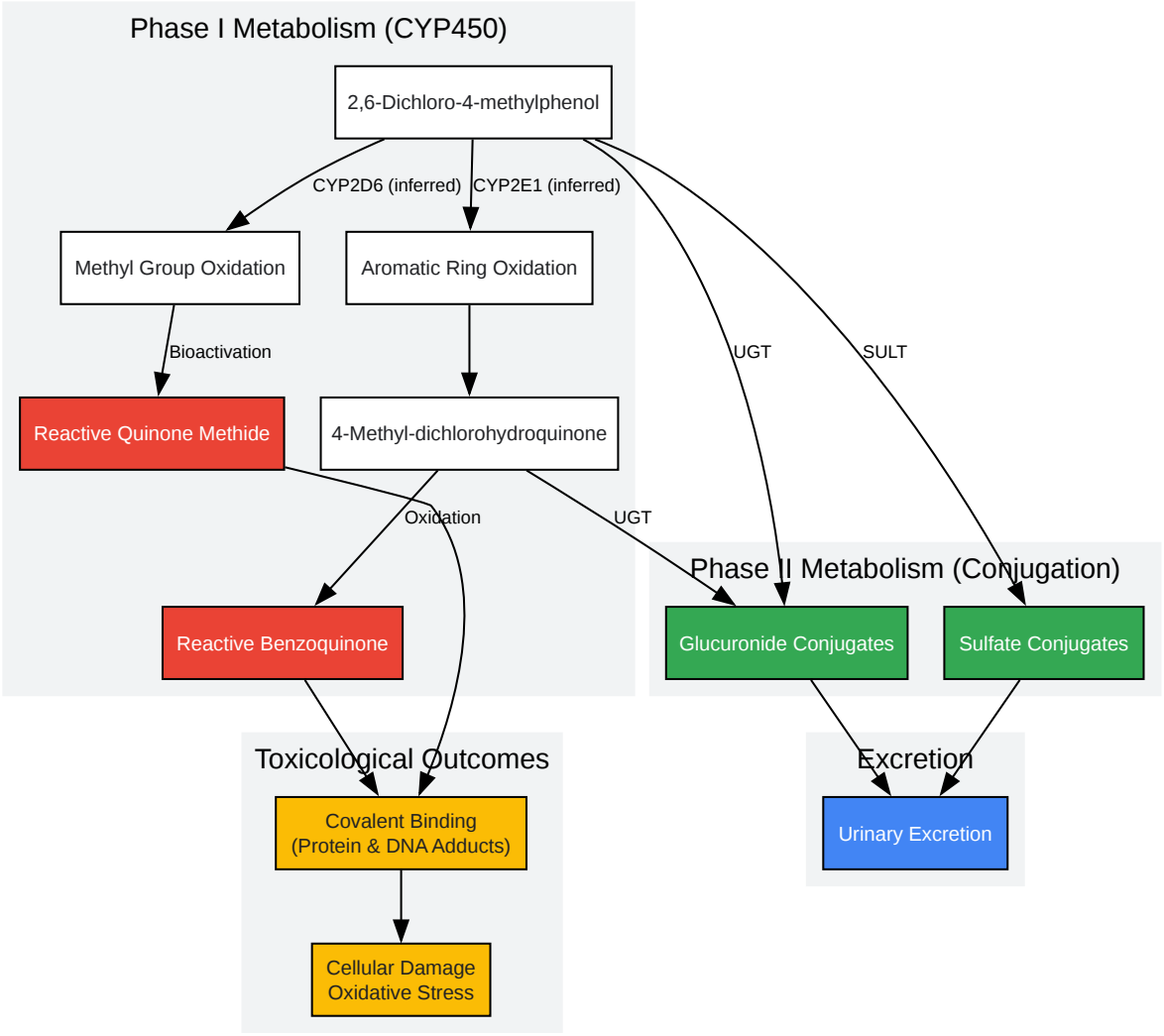
- Glucuronidation: Attachment of glucuronic acid, a common pathway for phenols.

- Sulfation: Conjugation with a sulfate group. 2,6-dichloro substitution is known to influence sulfation pathways.[9]

The formation of reactive intermediates like quinone methides and benzoquinones is a significant toxicological concern. These electrophilic species can covalently bind to cellular nucleophiles like DNA and proteins, leading to cellular damage and initiating toxic responses.

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Hypothesized Metabolic Pathway of 2,6-Dichloro-4-methylphenol



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Caption: Hypothesized metabolic pathways for **2,6-Dichloro-4-methylphenol**.

Excretion

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Based on data from related chlorophenols, the primary route of excretion for **2,6-Dichloro-4-methylphenol** and its metabolites is expected to be via the urine as glucuronide and sulfate conjugates.

Toxicodynamics: The Compound's Impact

Toxicodynamics examines the mechanisms by which a compound exerts its toxic effects on the body.

Acute Toxicity

As per its GHS classification, **2,6-Dichloro-4-methylphenol** is considered "Harmful if swallowed" (Category 4).[1] While a specific median lethal dose (LD_{50}) is not available, this classification generally corresponds to an oral LD_{50} in the range of 300 to 2000 mg/kg body weight in rats. For context, the acute oral toxicity of related compounds is provided below.

Compound	Test Species	Route	LD_{50} Value	Source
2,4-Dichlorophenol	Rat	Oral	580 - 4500 mg/kg	
2,4-Dichlorophenol	Rat	Dermal	780 mg/kg	

Local Toxicity: Skin and Eye Irritation

The compound is classified as a skin irritant (Category 2) and, more severely, as causing serious eye damage (Category 1).[1] This indicates that direct contact with the skin can cause inflammation and redness, while contact with the eyes can result in irreversible damage. This underscores the critical importance of appropriate PPE during handling.

Genotoxicity and Carcinogenicity

No specific genotoxicity or carcinogenicity studies for **2,6-Dichloro-4-methylphenol** were identified. However, the profile of the well-studied isomer, 2,4-dichlorophenol, provides valuable insight.

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- Genotoxicity: 2,4-Dichlorophenol has produced mixed results in in vitro genotoxicity tests but has been negative in in vivo studies. Based on the weight of evidence, it is not considered genotoxic.

- Carcinogenicity: The International Agency for Research on Cancer (IARC) has concluded there is evidence suggesting a lack of carcinogenicity for 2,4-dichlorophenol in experimental animals.[10]

While this suggests a low potential for genotoxicity and carcinogenicity for **2,6-Dichloro-4-methylphenol**, these are critical data gaps that can only be filled by specific testing of the compound itself.

Methodologies for Toxicological Evaluation

The trustworthiness of toxicological data hinges on the validity of the experimental protocols used. This section outlines standardized, widely accepted methodologies for assessing key toxicological endpoints.

Protocol: In Vitro Basal Cytotoxicity Assessment (MTT Assay)

The MTT assay is a colorimetric method for assessing cell metabolic activity, which serves as a proxy for cell viability and cytotoxicity. It is a foundational in vitro screen.

Principle: The yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is reduced by metabolically active cells, primarily by mitochondrial dehydrogenases, to form a purple formazan product. The amount of formazan produced is proportional to the number of viable cells.

Step-by-Step Methodology:

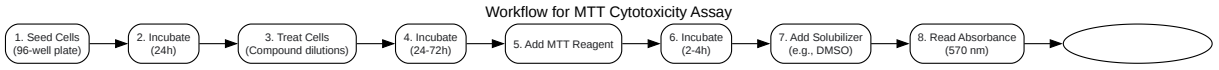
- Cell Seeding: Plate a suitable cell line (e.g., Balb/c 3T3 fibroblasts) in a 96-well microtiter plate at a predetermined density (e.g., 1 x 10^4 cells/well) and incubate for 24 hours to allow for cell attachment.

- Compound Preparation: Prepare a stock solution of **2,6-Dichloro-4-methylphenol** in a suitable solvent (e.g., DMSO). Create a serial dilution series in culture medium to achieve

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the desired final test concentrations. Ensure the final solvent concentration is non-toxic to the cells (typically ≤0.5%).

- Cell Treatment: Remove the old medium from the cells and add 100 µL of the medium containing the various concentrations of the test compound. Include vehicle controls (medium with solvent only) and untreated controls.
- Incubation: Incubate the plate for a defined exposure period (e.g., 24, 48, or 72 hours) at 37°C in a humidified 5% CO_2 atmosphere.
- MTT Addition: After incubation, add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 2-4 hours. During this time, viable cells will convert the MTT to formazan crystals.
- Solubilization: Carefully remove the medium and add 100 µL of a solubilization solution (e.g., DMSO or acidified isopropanol) to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the results to determine the IC_{50} (the concentration that inhibits 50% of cell viability).



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Caption: A typical experimental workflow for the MTT assay.

Protocol: In Vivo Acute Oral Toxicity (OECD Test Guideline 425)

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The Up-and-Down Procedure (UDP) is a refined method for determining acute oral toxicity that minimizes animal use while still providing a statistically robust LD_{50} estimate.

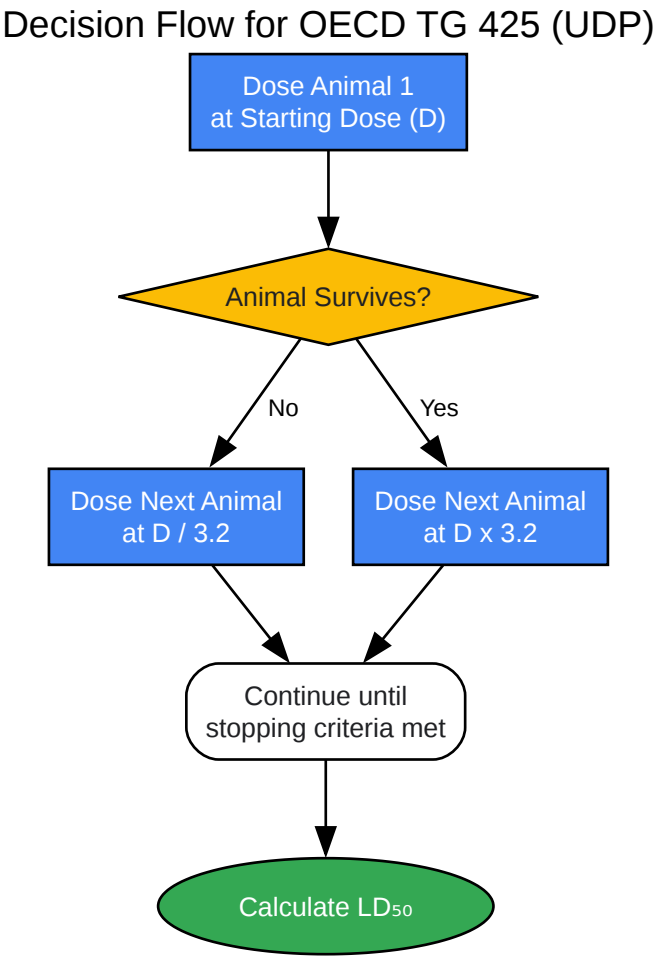
Principle: Animals are dosed one at a time. If an animal survives, the dose for the next animal is increased; if it dies, the dose is decreased. This sequential process allows for a more precise estimation of the LD_{50} with fewer animals compared to traditional methods.

Step-by-Step Methodology:

- Animal Selection and Acclimatization: Use a single sex of a standard rodent species (typically female rats), as this is generally considered sufficient.[11] Acclimatize animals to laboratory conditions for at least 5 days.
- Dose Selection: Select a starting dose based on available information (e.g., in vitro data or data from related compounds).[12] For a substance with an expected LD_{50} in the 300-2000 mg/kg range, a starting dose of 175 mg/kg is often used. A dose progression factor of 3.2 is common.
- Dosing Procedure (Main Test):
  - Dose the first animal at the selected starting dose.
  - Observe the animal for up to 48 hours.
  - If the animal survives, the next animal is dosed at a higher level (starting dose x progression factor).
  - If the animal dies, the next animal is dosed at a lower level (starting dose / progression factor).
- Stopping Criteria: Continue the procedure until one of the stopping criteria is met, typically:
  - Three consecutive animals survive at the upper dose limit.
  - Five reversals in outcome (e.g., survival followed by death) have occurred.
  - A total of 4 animals have been tested following the first reversal.

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- Observation: Observe all animals for at least 14 days for signs of toxicity and mortality.
- LD_{50} Calculation: Use the sequence of outcomes (survival or death) to calculate the LD_{50} and its confidence interval using specialized software (e.g., AOT425StatPgm).



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Caption: Simplified decision logic for the Up-and-Down Procedure.

Analytical Methods for Biological Monitoring

To assess exposure in a research or occupational setting, sensitive analytical methods are required to detect the compound or its metabolites in biological matrices like urine or plasma. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) coupled with Mass Spectrometry (MS) are the gold standards for this purpose.[13][14][15][16] Sample preparation typically involves extraction (e.g., liquid-liquid or solid-phase extraction) and

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sometimes enzymatic hydrolysis to measure total (conjugated and free) chlorophenol levels. [15]

Conclusion and Future Directions

The toxicological profile of **2,6-Dichloro-4-methylphenol**, based on available data and comparative analysis, indicates it is a compound of moderate acute oral toxicity, is a skin irritant, and poses a significant risk of serious eye damage. Its metabolic pathway likely involves bioactivation to reactive intermediates, a mechanism underlying the toxicity of many phenolic compounds.

The primary conclusion of this guide is the identification of significant data gaps. While inferences from structurally related compounds provide a valuable preliminary hazard assessment, they are not a substitute for empirical data. To build a complete and robust safety profile, the following studies are recommended:

- Definitive Acute Toxicity Studies: Determination of oral, dermal, and inhalation LD_{50}/LC_{50} values.
- In Vitro and In Vivo Genotoxicity Assays: A standard battery of tests (e.g., Ames test, micronucleus assay) is required.
- Repeated Dose Toxicity Studies: 28-day or 90-day studies to identify target organs and establish a No-Observed-Adverse-Effect Level (NOAEL).
- Metabolism and Toxicokinetic Studies: To confirm the hypothesized metabolic pathways and quantify ADME parameters.

Until such data are available, **2,6-Dichloro-4-methylphenol** should be handled with the caution warranted by its GHS classification and the potential hazards inferred from its chemical class.

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